

An In-depth Technical Guide to the Safety of BODIPY FL Ethylamine

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Compound of Interest

Compound Name: BODIPY FL Ethylamine

Cat. No.: B15622449

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **BODIPY FL Ethylamine**, a fluorescent dye commonly utilized in biological research. The information is compiled from various supplier safety data sheets and product information pages to ensure a thorough understanding of its handling, storage, and potential hazards.

Section 1: Chemical and Physical Properties

BODIPY FL Ethylamine is a fluorescent dye characterized by its boron-dipyrromethene core. Its physical and chemical properties are crucial for safe handling and experimental design.

Property	Data	Source
Molecular Formula	C ₁₅ H ₂₀ BF ₂ N ₃	[1] [2]
Molecular Weight	291.15 g/mol	[1] [2]
Appearance	Brown to reddish-brown solid	[1]
Purity	≥98%	[1] [2]
Solubility	Not explicitly stated in most safety sheets, but product pages indicate it can be dissolved in solvents like DMSO.	
Boiling Point	Not determined	[3]
Flash Point	Not determined	[3]
Autoignition Temperature	Not determined	[3]

Section 2: Hazard Identification and Toxicology

There is some variation in the reported hazards of **BODIPY FL Ethylamine**. While some suppliers state that it is not a hazardous substance, it is prudent to handle it with care, as with all laboratory chemicals. Some safety data sheets for similar BODIPY compounds indicate potential for irritation.

Hazard Information	Details	Source
Emergency Overview	Some sources state no particular hazard is associated with this compound.	[3]
Health Hazards	Not determined or none stated.	[3]
Eye Hazards	Not determined or none stated.	[3]
Skin Hazards	Not determined or none stated.	[3]
Inhalation	Not determined.	[3]
Ingestion	Not determined.	[3]
Chronic Health Effects	Unknown.	[3]

Note: For a related compound, BODIPY FL succinimide ester, skin and eye irritation are listed as hazards[4]. Given the structural similarities, it is advisable to assume **BODIPY FL Ethylamine** may have similar irritant properties.

Section 3: Handling, Storage, and Personal Protection

Proper handling and storage procedures are essential to ensure the stability of the compound and the safety of laboratory personnel.

Handling:

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.[3]
- Avoid contact with eyes and skin.[3]
- Do not breathe vapors or dust.[3]
- Ensure adequate ventilation and access to a safety shower and eye wash station.[3]
- Wash hands thoroughly after handling.[3]

Storage:

- Store at -20°C and protect from light.[1][2]
- For stock solutions, store at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.[5]
- Aliquot solutions to avoid repeated freeze-thaw cycles.[5]

Section 4: First Aid and Emergency Procedures

In case of exposure, follow these first aid measures:

Exposure Route	First Aid Measures	Source
Oral Contact	If swallowed, rinse mouth with water. Seek medical attention.	[3]
Skin Contact	Rinse with plenty of soapy water.	[3]
Eye Contact	Flush eyes with plenty of water for several minutes.	[3]
Inhalation	Move the person to fresh air.	[3]

In all cases of exposure, if you feel unwell, seek immediate medical attention.[3]

Spill or Leak Procedures:

- For small spills, the material can be collected with a wet cloth or gently swept into a suitable container for disposal.[3]

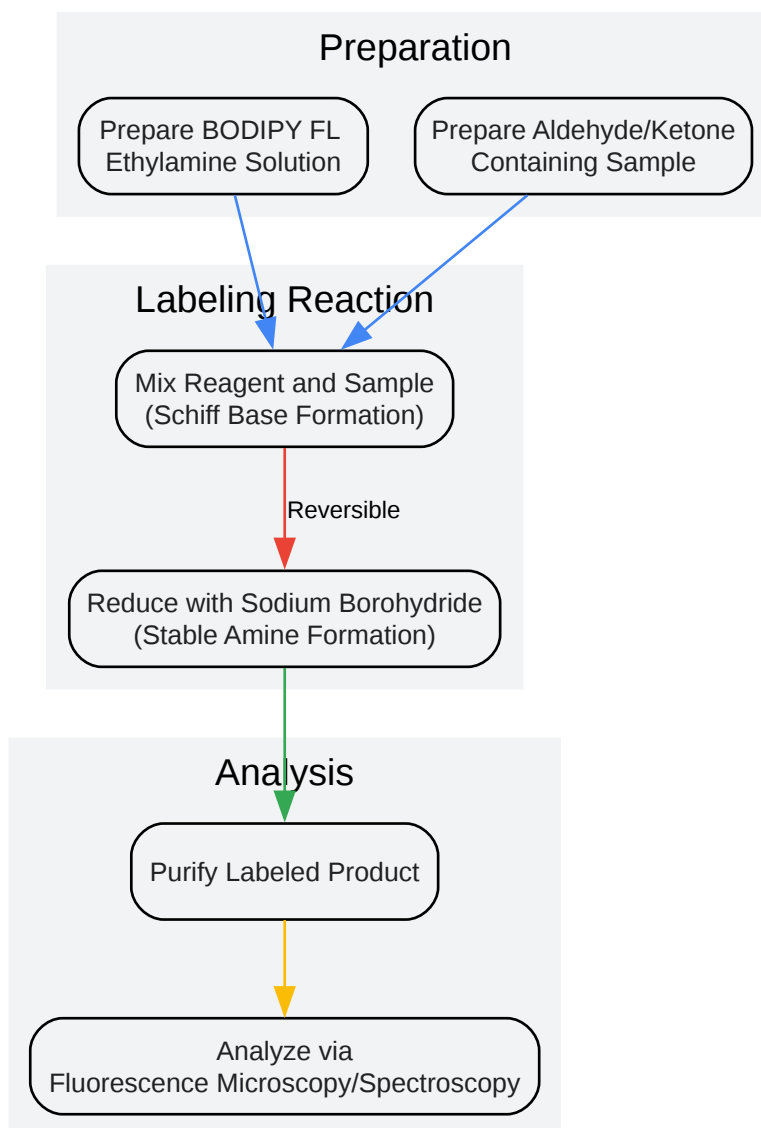
Section 5: Experimental Protocols and Applications

BODIPY FL Ethylamine is a versatile fluorescent dye. Its primary utility lies in its reactivity towards aldehydes and ketones, forming a Schiff base, which can then be reduced to a stable amine derivative.[5] This reactivity makes it suitable for labeling biomolecules and cellular components.

General Experimental Workflow:

The following diagram illustrates a general workflow for utilizing **BODIPY FL Ethylamine** in a labeling experiment.

General Experimental Workflow for BODIPY FL Ethylamine Labeling



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Caption: General workflow for labeling with **BODIPY FL Ethylamine**.

Section 6: Signaling Pathways

The safety data sheets and product information for **BODIPY FL Ethylamine** do not describe any specific signaling pathways that the molecule itself is involved in or directly modulates. Its primary use is as a fluorescent tag to visualize other molecules or cellular structures. The signaling pathways of interest would be those associated with the biomolecule to which the dye is conjugated.

Section 7: Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety office for specific guidance.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a certified Safety Data Sheet (SDS) from the manufacturer. Always refer to the original SDS for the most accurate and up-to-date safety information. This product is for research use only and not for human or animal use.[3]

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